

2-Butylnaphthalene: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: **2-Butylnaphthalene**

Cat. No.: **B071981**

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Disclaimer: This document provides a comprehensive overview of the available health and safety information for **2-Butylnaphthalene**. It is intended for researchers, scientists, and drug development professionals. Crucially, specific toxicological data for **2-Butylnaphthalene** is limited. Therefore, this guide also draws upon data from the parent compound, naphthalene, and the broader class of alkylated naphthalenes to infer potential hazards. This information should be used as a guide for safe handling and risk assessment, but it is not a substitute for substance-specific experimental data.

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to its safe handling and use in experimental settings. The following table summarizes the key properties of **2-Butylnaphthalene**.

Property	Value	Unit
CAS Registry Number	1134-62-9	-
Molecular Formula	C ₁₄ H ₁₆	-
Molecular Weight	184.28	g/mol
Boiling Point	Not Available	°C
Melting Point	Not Available	°C
Vapor Pressure	Not Available	Pa
Solubility	Not Available	-
Density	Not Available	g/cm ³

Toxicological Data

Direct and quantitative toxicological data for **2-Butylnaphthalene**, such as LD50 values, are not readily available in the public domain. To provide a basis for risk assessment, this section presents toxicological data for the parent compound, naphthalene, and general information on alkylated naphthalenes. These data should be considered as indicative of potential hazards only.

Toxicity of Naphthalene

Naphthalene is the simplest polycyclic aromatic hydrocarbon and serves as the structural core of **2-Butylnaphthalene**. Its toxicity has been more extensively studied.[\[1\]](#)

Metric	Value	Species	Route of Exposure
LD50 (Oral)	490	Rat	Oral
LC50 (Inhalation)	>340	Rat	Inhalation (4 hours)
LD50 (Dermal)	>2000	Rabbit	Dermal

Note: The primary health concerns associated with acute naphthalene exposure include hemolytic anemia, liver damage, and neurological effects.[\[2\]](#) Chronic exposure has been linked

to cataracts and retinal damage.^[2] The International Agency for Research on Cancer (IARC) has classified naphthalene as "possibly carcinogenic to humans" (Group 2B), based on sufficient evidence in experimental animals.^[3]

General Toxicity of Alkylated Naphthalenes

The addition of alkyl chains to the naphthalene structure can alter its metabolic pathways and toxicological profile. Studies on various alkylated naphthalenes suggest that the presence of an alkyl substituent can shift metabolism towards side-chain oxidation rather than aromatic ring oxidation.^[4] This may potentially reduce the formation of DNA-reactive metabolites.^[4] However, the overall toxicity can be influenced by the length and position of the alkyl group.^[5] Developmental toxicity has been observed with some alkyl-substituted naphthalenes in zebrafish studies.^[6]

Experimental Protocols

Due to the absence of specific experimental studies on the health and safety of **2-Butylnaphthalene**, this section details standardized experimental protocols based on the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These protocols are internationally recognized and would be appropriate for evaluating the toxicological profile of **2-Butylnaphthalene**.^{[7][8]}

Acute Oral Toxicity - Up-and-Down Procedure (OECD Guideline 425)

This method is used to determine the median lethal dose (LD50) of a substance when administered orally.^[9]

- Animal Selection: Healthy, young adult rodents (typically female rats) are used.^[10]
- Housing and Fasting: Animals are housed in standard laboratory conditions and fasted prior to dosing.^[11]
- Dose Administration: A single animal is dosed with the test substance at a starting dose level. The substance is typically administered via gavage.^[11]

- Observation: The animal is observed for signs of toxicity and mortality over a 14-day period.
[\[12\]](#)
- Sequential Dosing: If the animal survives, the next animal is dosed at a higher level. If the animal dies, the next animal is dosed at a lower level. This sequential process continues until a stopping criterion is met.[\[9\]](#)
- Data Analysis: The LD50 is calculated from the results of the sequential dosing using a maximum likelihood method.[\[9\]](#)

Subacute Inhalation Toxicity Study (OECD Guideline 412)

This study provides information on the health hazards likely to arise from repeated inhalation exposure to a substance for a period of 28 days.[\[13\]](#)

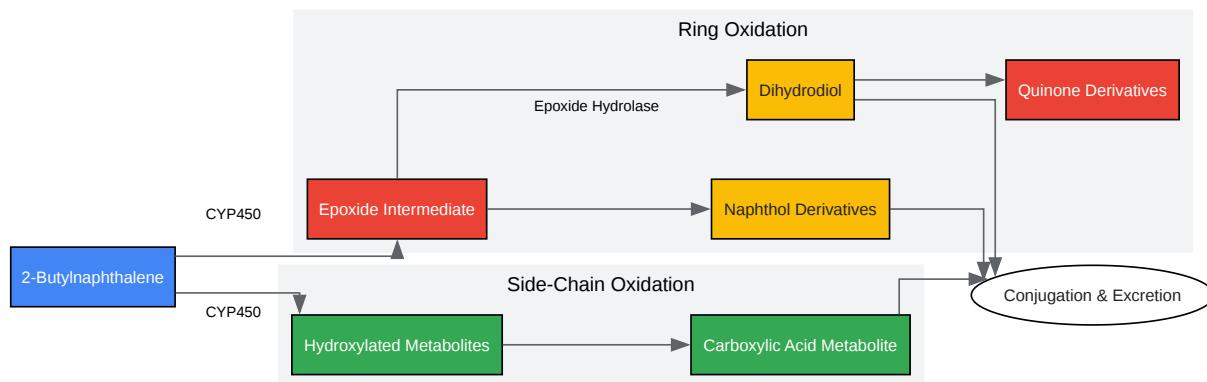
- Animal Selection: At least 5 male and 5 female rodents per group are used.[\[13\]](#)
- Exposure: Animals are typically exposed for 6 hours per day, 5 days a week, for 28 days to the test substance as a gas, vapor, or aerosol in an inhalation chamber.[\[13\]](#)
- Concentration Levels: At least three concentration levels and a control group (air or vehicle) are used.[\[13\]](#)
- Observations: Animals are observed daily for signs of toxicity. Body weight and food consumption are monitored weekly.[\[14\]](#)
- Clinical and Pathological Examinations: At the end of the study, blood and urine samples are collected for analysis. A full necropsy is performed, and organs are weighed and examined histopathologically.[\[14\]](#)

Visualizations

Proposed Metabolic Pathway of 2-Butylnaphthalene

While the specific metabolic pathway of **2-Butylnaphthalene** has not been elucidated, a proposed pathway can be inferred from the known metabolism of naphthalene and other

alkylated naphthalenes. The primary routes are expected to involve oxidation of either the aromatic ring or the butyl side chain.

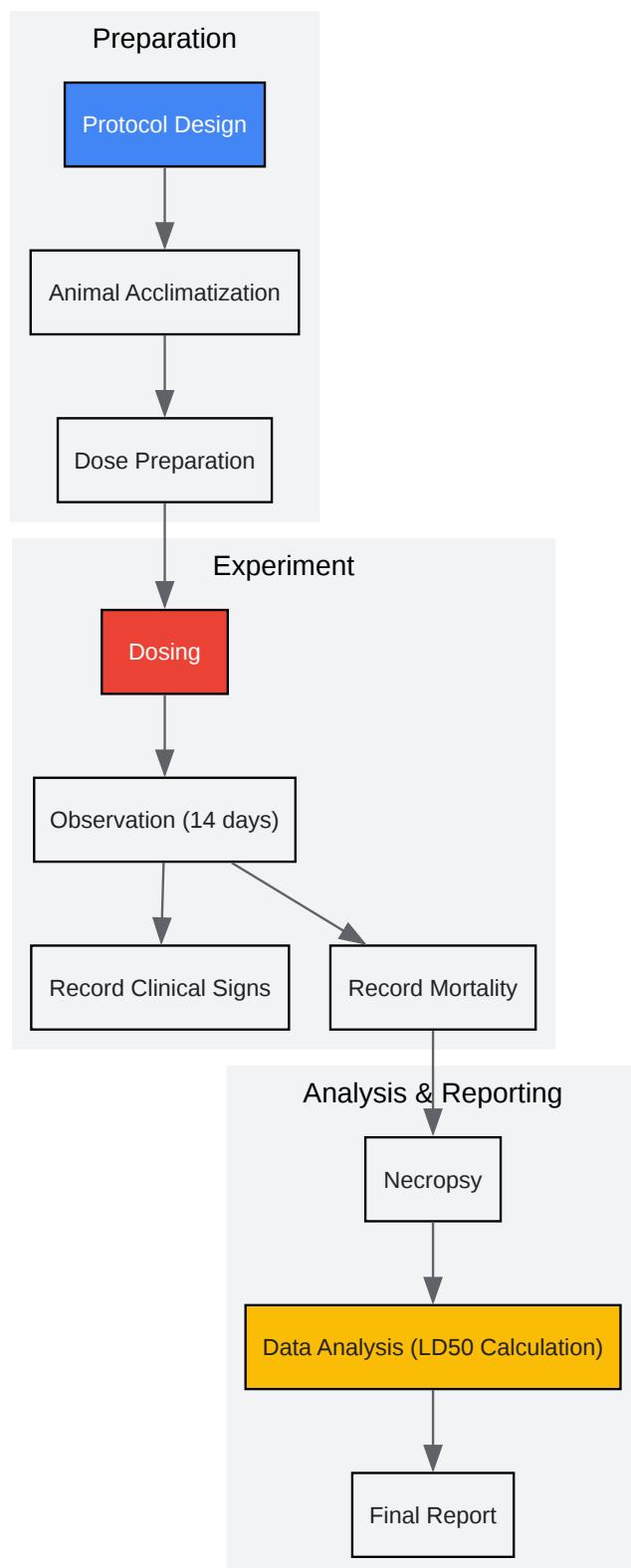


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Caption: Proposed metabolic pathways for **2-Butylnaphthalene**.

Experimental Workflow for Acute Toxicity Testing

The following diagram illustrates a generalized workflow for conducting an acute toxicity study, such as the OECD 425 guideline.

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Caption: Generalized workflow for an acute toxicity study.

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